Synthesis of N-Ethyl-N-methylcyclohexanamine: Application Notes and Laboratory Protocol

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Compound of Interest

Compound Name:	*N-Ethyl-N-methylcyclohexanamine*
CAS No.:	*57880-93-0*
Cat. No.:	*B8761395*

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This document provides a comprehensive protocol for the synthesis of **N-Ethyl-N-methylcyclohexanamine**, a tertiary amine of interest in synthetic chemistry and drug discovery. The described methodology follows a reliable two-step synthetic sequence involving an initial reductive amination of cyclohexanone to furnish a secondary amine intermediate, followed by an N-alkylation to yield the final product. This protocol is intended for use in a research laboratory setting by qualified personnel.

Physicochemical and Quantitative Data

The following table summarizes key quantitative data for the starting materials, intermediate, and the final product. Molar masses were calculated from the atomic weights of the constituent elements. Boiling points are reported at standard pressure unless otherwise noted. Yields are representative for the described procedures.

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Compound	Chemical Formula	Molar Mass (g/mol)	Boiling Point (°C)	Density (g/mL)	Typical Yield (%)
Cyclohexanone	$C_6H_{10}O$	98.14	155	0.948	-
N-Methylcyclohexanamine	$C_7H_{15}N$	113.20	149-155	0.868	70-80[1]
N-Ethyl-N-methylcyclohexanamine	$C_9H_{19}N$	141.26	72-73 (at 12 Torr)[2]	~0.85[2]	85-95 (for step 2)

Experimental Protocols

The synthesis of **N-Ethyl-N-methylcyclohexanamine** is achieved through a two-step process. The first step is the synthesis of the intermediate, N-methylcyclohexanamine, via reductive amination of cyclohexanone. The second step is the N-ethylation of the intermediate to afford the target tertiary amine.

Step 1: Synthesis of N-Methylcyclohexanamine via Reductive Amination

This procedure is adapted from established methods for the reductive amination of ketones.[3] [4]

Materials and Reagents:

- Cyclohexanone
- Methylamine (aqueous solution, e.g., 40%)
- Sodium borohydride ($NaBH_4$)
- Methanol
- Dichloromethane

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- Anhydrous magnesium sulfate
- Hydrochloric acid (concentrated)
- Sodium hydroxide (pellets)

Procedure:

- To a round-bottom flask equipped with a magnetic stirrer, add cyclohexanone (1.0 eq).
- Add methanol as the solvent, followed by an aqueous solution of methylamine (1.2 eq).
- Stir the mixture at room temperature for 1 hour to facilitate the formation of the imine intermediate.
- Cool the reaction mixture to 0 °C in an ice bath.
- Slowly add sodium borohydride (1.5 eq) portion-wise, ensuring the temperature remains below 10 °C.
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for an additional 12-16 hours.
- Quench the reaction by the slow addition of water.
- Remove the methanol under reduced pressure using a rotary evaporator.
- Add dichloromethane to the aqueous residue and transfer to a separatory funnel.
- Separate the organic layer. Extract the aqueous layer twice more with dichloromethane.
- Combine the organic extracts and wash with brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to yield crude N-methylcyclohexanamine.
- The crude product can be purified by distillation under reduced pressure.

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Step 2: Synthesis of **N-Ethyl-N-methylcyclohexanamine via N-Ethylation**

This procedure utilizes a standard N-alkylation method for secondary amines.

Materials and Reagents:

- N-Methylcyclohexanamine (from Step 1)
- Ethyl iodide
- Potassium carbonate
- Acetonitrile
- Diethyl ether
- Anhydrous magnesium sulfate

Procedure:

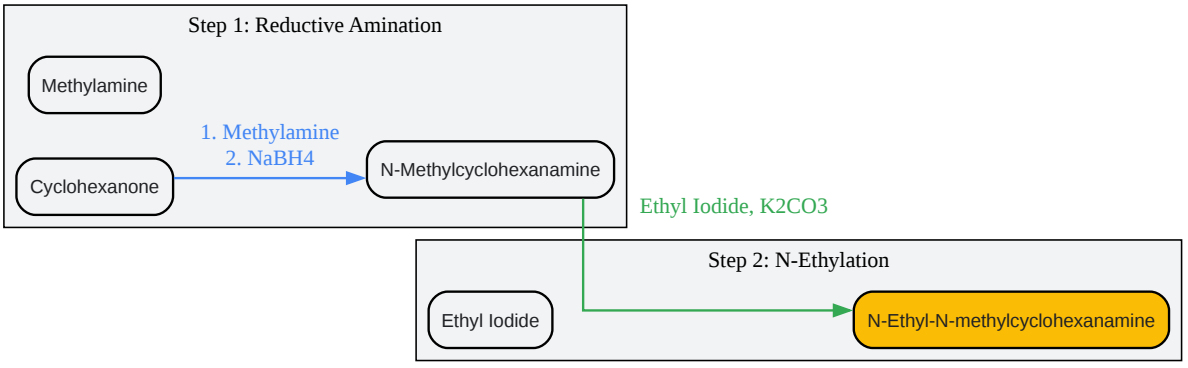
- In a round-bottom flask, dissolve N-methylcyclohexanamine (1.0 eq) in acetonitrile.
- Add potassium carbonate (2.0 eq) to the solution.
- Add ethyl iodide (1.2 eq) dropwise to the stirred suspension.
- Heat the reaction mixture to reflux and maintain for 4-6 hours, monitoring the reaction progress by TLC or GC-MS.
- After completion, cool the reaction mixture to room temperature and filter to remove the inorganic salts.
- Concentrate the filtrate under reduced pressure to remove the acetonitrile.
- Dissolve the residue in diethyl ether and wash with water to remove any remaining salts.

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- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to obtain the crude **N-Ethyl-N-methylcyclohexanamine**.
- Purify the final product by fractional distillation under reduced pressure.

Visualized Synthetic Pathway and Workflow

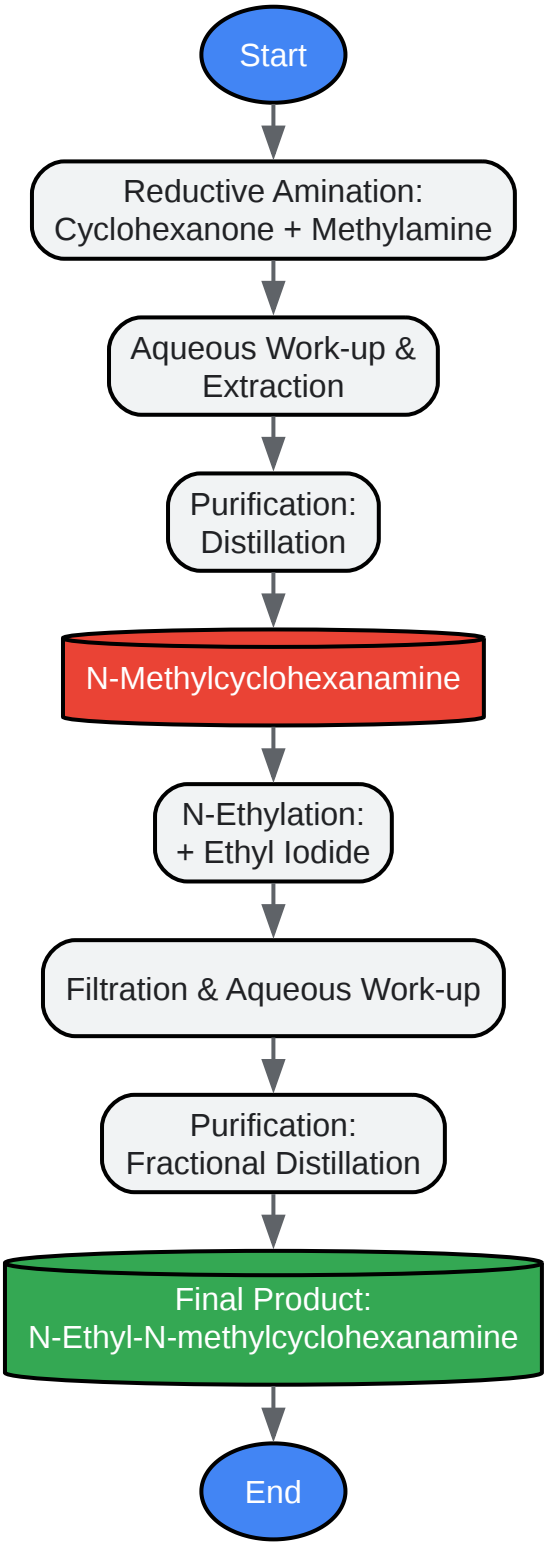
The following diagrams illustrate the chemical transformation and the overall experimental workflow.



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Caption: Synthetic pathway for **N-Ethyl-N-methylcyclohexanamine**.

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